

Application Notes and Protocols for Measuring Foxy-5 TFA-Induced Signaling

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Compound Name: Foxy-5 TFA

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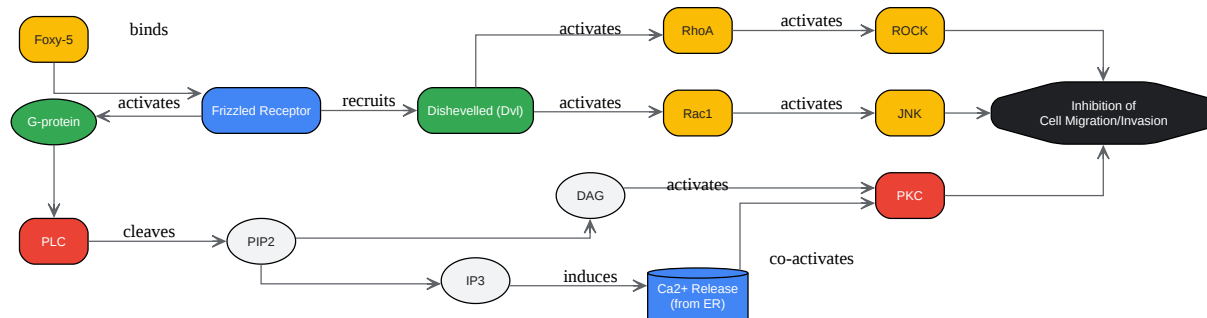
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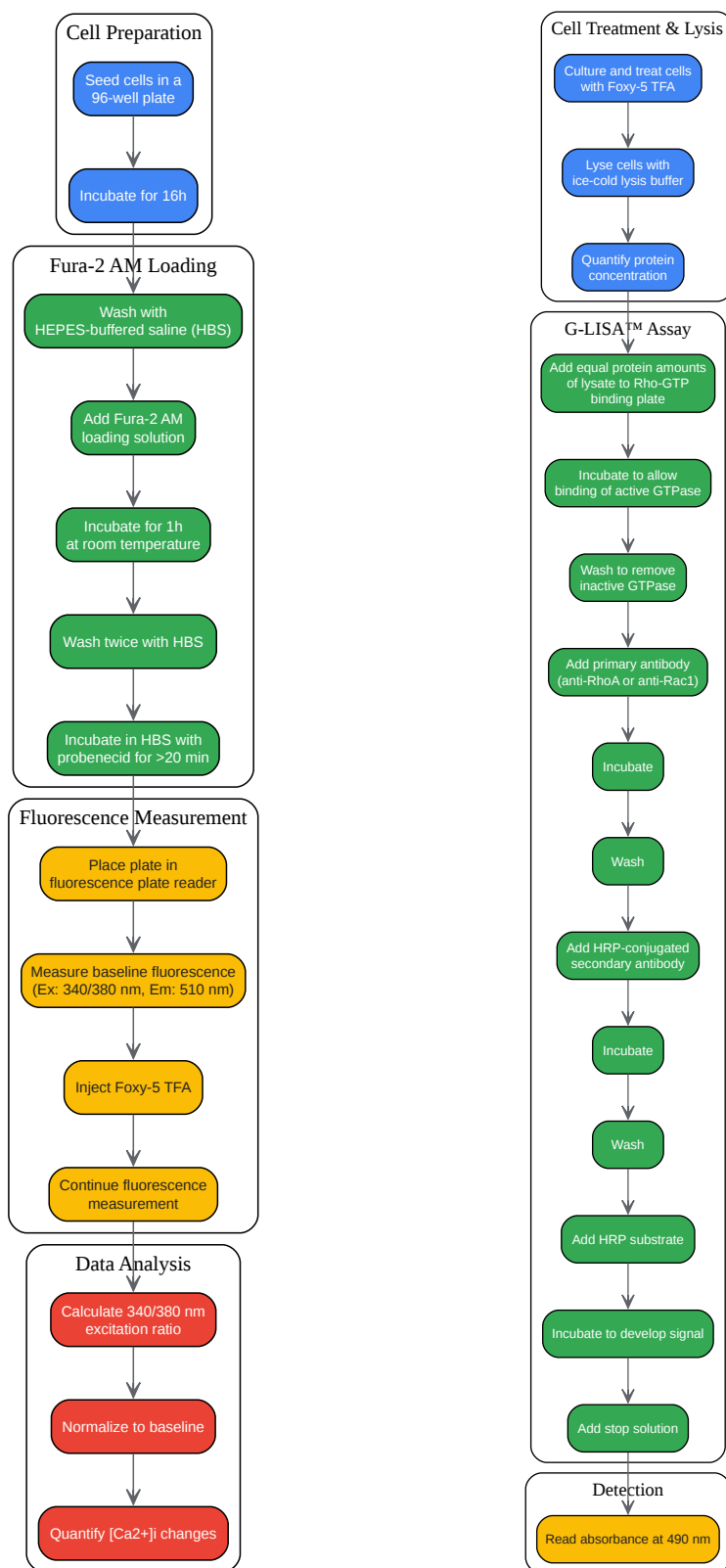
Foxy-5, a formylated hexapeptide mimetic of Wnt5a, is a modulator of the non-canonical Wnt signaling pathways.[1][2] It has demonstrated potential as an anti-metastatic agent by inhibiting cancer cell migration and invasion.[3][4] Unlike canonical Wnt signaling, Foxy-5 does not activate the β -catenin pathway. Instead, its mechanism of action is primarily attributed to the activation of the Wnt/Ca²⁺ and Planar Cell Polarity (PCP) pathways.

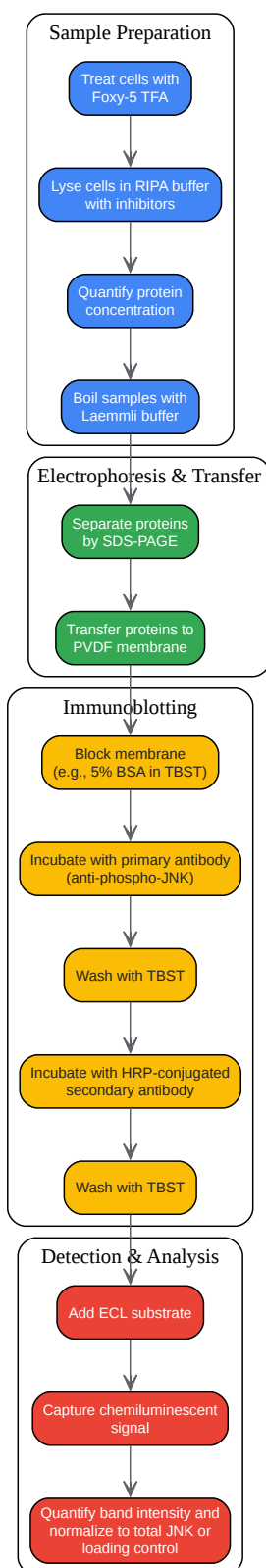
These application notes provide detailed protocols for measuring the signaling events induced by **Foxy-5 TFA**, offering researchers the tools to investigate its mechanism of action and screen for its effects in various cellular contexts. The following sections describe methods to quantify changes in intracellular calcium levels, the activation of key small GTPases (RhoA and Rac1), and the phosphorylation of downstream kinases such as JNK.

Foxy-5 Signaling Pathways

Foxy-5 activates non-canonical Wnt signaling through Frizzled receptors, leading to the activation of two distinct downstream cascades: the Wnt/Ca²⁺ pathway and the Planar Cell Polarity (PCP) pathway.







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